

# TLC Rf values for tetra-O-acetyl glucopyranoses

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** beta-D-Glucopyranoside, 4-(hydroxymethyl)phenyl, 2,3,4,6-tetraacetate

CAS No.: 64291-41-4

Cat. No.: S516920

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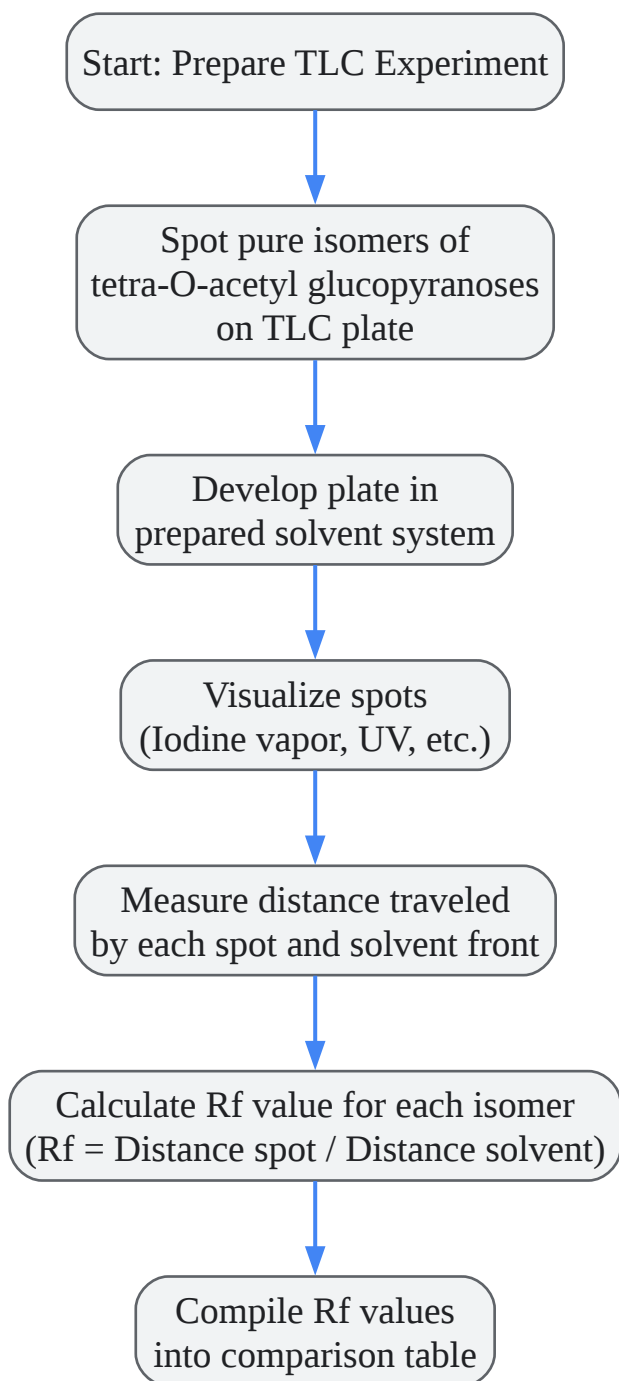
## Reported TLC Conditions for Acetylated Sugars

While specific Rf values for glucopyranose isomers are not listed, the following solvent systems have been used for TLC analysis of similar acetylated carbohydrates and can serve as a starting point for your method development [1] [2]:

Solvent System (Ratio)	Reported Use / Compound Type
Ethyl Acetate : Petroleum Ether (1:1)	Used in the analysis of a mannose triflate derivative [1].
Ethyl Acetate : Toluene (2:1)	Used for monitoring the synthesis of acetylated glucopyranosyl thiosemicarbazones [2].

## Suggested Workflow for Generating Comparative Data

To create your own comparison guide, you can establish the experimental data with this general workflow:



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## References

1. Synthesis of 1,3,4,6-Tetra-O-acetyl-2- ... [pmc.ncbi.nlm.nih.gov]
2. Synthesis and antibacterial and antifungal activities of... [bmchem.biomedcentral.com]

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**Address:** Ontario, CA 91761, United States  
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